

Standard Operating Procedure for the Preparation of Butyric-d4 Acid Solutions

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Compound of Interest

Compound Name: *Butyric--d4 Acid*

Cat. No.: *B582203*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Purpose

This document provides a detailed standard operating procedure (SOP) for the safe and accurate preparation of Butyric-d4 Acid solutions. This deuterated standard is commonly utilized as an internal standard in quantitative mass spectrometry-based assays for the analysis of short-chain fatty acids (SCFAs) in various biological matrices.

Scope

This SOP applies to all laboratory personnel involved in the preparation of Butyric-d4 Acid stock and working solutions.

Responsibilities

It is the responsibility of the designated laboratory personnel to read, understand, and adhere to this SOP. The Laboratory Supervisor is responsible for ensuring that all personnel are adequately trained in the procedures outlined herein.

Safety Precautions

Butyric-d4 Acid, like its non-deuterated counterpart, is a corrosive liquid with a strong, unpleasant odor.[1] All handling of this compound must be performed in a certified chemical fume hood.[2][3]

- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times, including a lab coat, safety glasses with side shields (or chemical splash goggles), and nitrile gloves.
- **Inhalation:** Avoid inhaling fumes. All work with the neat compound and concentrated solutions should be conducted in a well-ventilated chemical fume hood.[2]
- **Skin and Eye Contact:** Butyric acid is corrosive to the skin and eyes.[1][2] In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[2]
- **Ingestion:** Do not ingest. If swallowed, rinse mouth with water (only if the person is conscious) and seek immediate medical attention. Do not induce vomiting.[2]
- **Spills:** In the event of a spill, neutralize with a suitable agent such as sodium bicarbonate, and absorb with an inert material. Dispose of as hazardous waste according to institutional guidelines.

Materials and Equipment

- Butyric-d4 Acid (e.g., Butyric-2,2,3,3-d4 acid)
- High-purity solvent (e.g., Methanol, Acetonitrile, or LC-MS grade water)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Amber glass vials with PTFE-lined caps for storage
- Chemical fume hood

- Personal Protective Equipment (PPE) as specified in Section 4.0

Quantitative Data Summary

The following table summarizes the key quantitative data for Butyric-2,2,3,3-d4 Acid.

Property	Value	Reference
Molecular Formula	C ₄ H ₄ D ₄ O ₂	[4]
Molecular Weight	92.13 g/mol	[4]
CAS Number	1219794-99-6	[4]
Appearance	Colorless, oily liquid	[1][5]
Density (non-deuterated)	~0.96 g/mL at 25 °C	[1]
Boiling Point (non-deuterated)	163.5 °C	[6]
Solubility	Miscible in water, ethanol, and ether	[5][6]

Experimental Protocols

Preparation of a 1 mg/mL Primary Stock Solution

This protocol describes the preparation of a 1 mg/mL primary stock solution of Butyric-d4 Acid in methanol. The choice of solvent may be adapted based on the specific analytical method.

- **Pre-labeling:** Label a clean, dry 10 mL Class A volumetric flask and an amber storage vial with the compound name ("Butyric-d4 Acid Stock"), concentration (1 mg/mL), solvent (Methanol), preparation date, and your initials.
- **Taring the Balance:** In a chemical fume hood, place a clean weighing boat on the analytical balance and tare it.
- **Weighing the Compound:** Carefully transfer approximately 10 mg of Butyric-d4 Acid into the weighing boat and record the exact weight.

- **Dissolution:** Using a clean funnel, carefully transfer the weighed Butyric-d4 Acid into the pre-labeled 10 mL volumetric flask. Rinse the weighing boat multiple times with small volumes of methanol, transferring the rinsate into the volumetric flask to ensure a complete transfer.
- **Bringing to Volume:** Add methanol to the volumetric flask until it is approximately half-full. Gently swirl the flask to dissolve the Butyric-d4 Acid completely.
- **Final Volume Adjustment:** Once fully dissolved, bring the solution to the 10 mL mark with methanol. The bottom of the meniscus should be level with the calibration mark.
- **Homogenization:** Cap the volumetric flask and invert it 15-20 times to ensure the solution is homogeneous.
- **Storage:** Transfer the prepared stock solution to the pre-labeled amber glass vial. Store at -20°C or as recommended by the manufacturer. Stock solutions are generally stable for at least 6 months under these conditions.

Preparation of a 10 µg/mL Working Solution

This protocol describes the serial dilution of the 1 mg/mL primary stock solution to a 10 µg/mL working solution.

- **Pre-labeling:** Label a clean, dry 10 mL Class A volumetric flask and an amber storage vial with the compound name ("Butyric-d4 Acid Working Solution"), concentration (10 µg/mL), solvent (Methanol), preparation date, and your initials.
- **Dilution Calculation:** To prepare 10 mL of a 10 µg/mL solution from a 1 mg/mL (1000 µg/mL) stock, a 1:100 dilution is required. Therefore, 100 µL of the stock solution is needed.
 - $V_1 = (C_2 * V_2) / C_1 = (10 \text{ µg/mL} * 10 \text{ mL}) / 1000 \text{ µg/mL} = 0.1 \text{ mL} = 100 \text{ µL}$
- **Transferring Stock Solution:** Using a calibrated micropipette, carefully transfer 100 µL of the 1 mg/mL Butyric-d4 Acid primary stock solution into the pre-labeled 10 mL volumetric flask.
- **Bringing to Volume:** Add methanol to the volumetric flask up to the 10 mL mark.
- **Homogenization:** Cap the volumetric flask and invert it 15-20 times to ensure the solution is homogeneous.

- **Storage:** Transfer the prepared working solution to the pre-labeled amber glass vial. Store at -20°C. It is recommended to prepare fresh working solutions more frequently than stock solutions, for example, on a weekly or bi-weekly basis, depending on the stability and usage.

Visualizations

The following diagrams illustrate the logical workflow for the preparation of Butyric-d4 Acid solutions.



Figure 1: Workflow for Preparing Butyric-d4 Acid Stock Solution.

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Caption: Figure 1: Workflow for Preparing Butyric-d4 Acid Stock Solution.

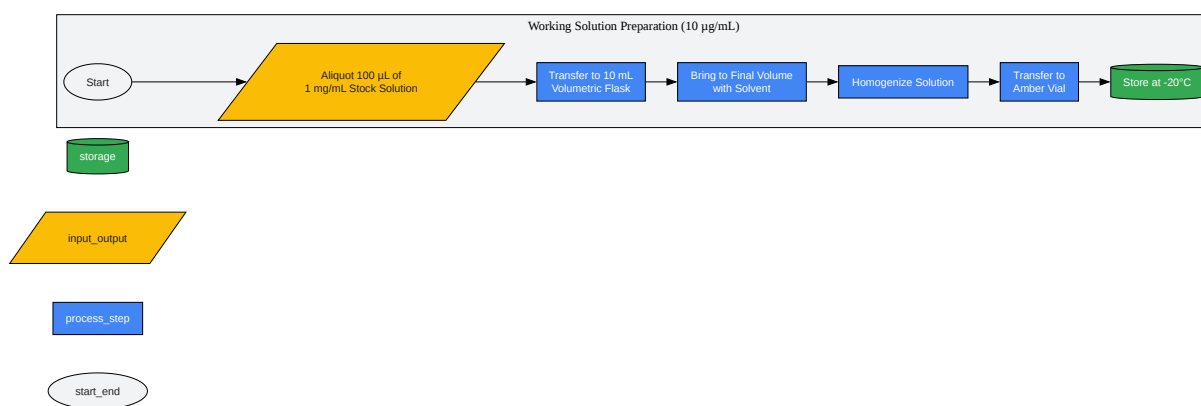


Figure 2: Workflow for Preparing Butyric-d4 Acid Working Solution.

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